

N-Acetyl-L-methionine-D3 CAS number and molecular weight

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Compound of Interest

Compound Name: *N-Acetyl-L-methionine-D3*

Cat. No.: *B12412049*

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An In-depth Technical Guide to N-Acetyl-L-methionine-D3

This technical guide provides a comprehensive overview of **N-Acetyl-L-methionine-D3**, a deuterated analog of N-Acetyl-L-methionine. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on its chemical properties, metabolic significance, and applications in research.

Core Compound Data

N-Acetyl-L-methionine-D3 is the deuterium-labeled form of N-Acetyl-L-methionine. The incorporation of deuterium (D or ^2H) results in a higher molecular weight compared to the unlabeled compound, making it a valuable tool in various analytical and research applications.

Property	Value	Citations
Molecular Formula	C ₇ H ₁₀ D ₃ NO ₃ S	[1]
Molecular Weight	194.27 g/mol	[1]
Appearance	White to off-white solid	[1]
Purity	≥99.5%	[1]
IUPAC Name	(2S)-2-acetamido-4-(trideuteriomethylsulfanyl)butanoic acid	[2]
Synonyms	N-Acetylmethionine-d3, Ac-L-Met-OH-d3	[1][2]

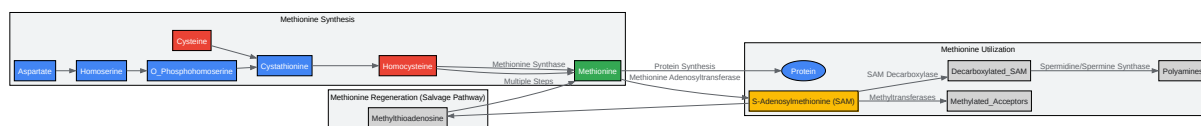
Note: A specific CAS number for **N-Acetyl-L-methionine-D3** is not readily available in the search results. The CAS number for the non-deuterated N-acetyl-L-methionine is 65-82-7, and for N-acetyl-DL-methionine is 1115-47-5.[3]

Metabolic Significance and Pathways

N-Acetyl-L-methionine is nutritionally and metabolically equivalent to the essential amino acid L-methionine.[4][5][6] Methionine plays a central role in several key metabolic processes:

- **Protein Synthesis:** It is a fundamental building block for proteins.[6]
- **Transmethylation Reactions:** Methionine is a precursor to S-adenosylmethionine (SAM), the primary methyl group donor in the methylation of DNA, RNA, proteins, and other molecules. [6][7]
- **Cysteine Synthesis:** It is required for the synthesis of another sulfur-containing amino acid, cysteine.[6][7]
- **Polyamine and Ethylene Synthesis:** In plants, methionine is a precursor for the synthesis of polyamines and the hormone ethylene.[8]

The metabolic pathway of methionine is a complex network of interconnected reactions. The diagram below illustrates the central role of methionine in cellular metabolism.



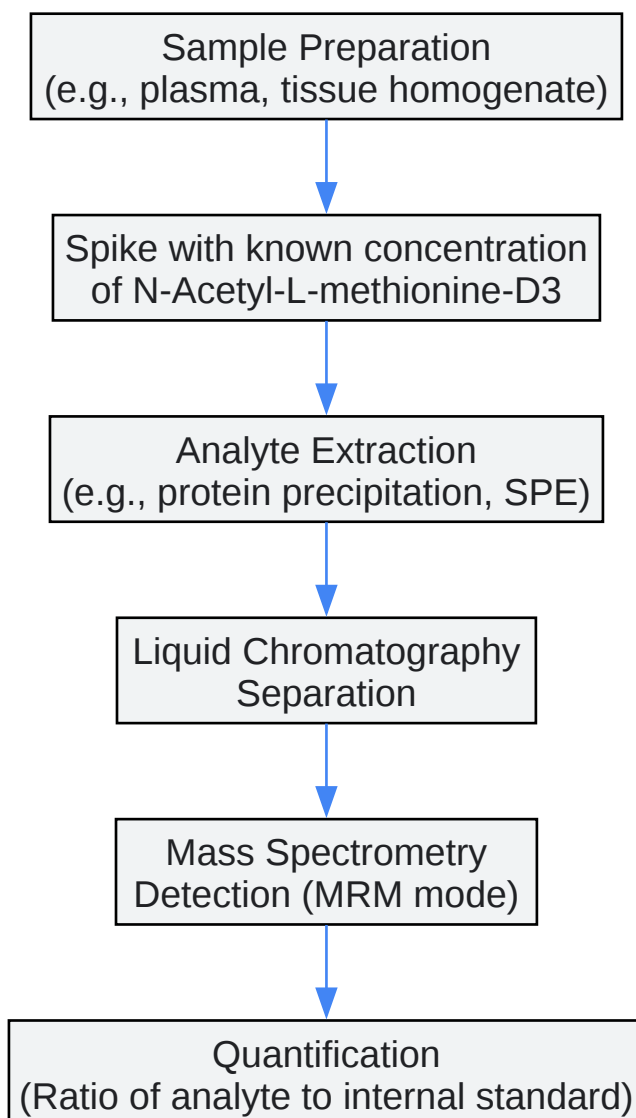
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Methionine Metabolic Pathways

Experimental Protocols and Applications

The primary application of **N-Acetyl-L-methionine-D3** is as an internal standard for quantitative analysis using techniques such as Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS).[4] Its deuteration allows it to be distinguished from the endogenous, unlabeled compound, enabling precise quantification in complex biological samples. It also serves as a tracer to study the pharmacokinetics and metabolic fate of N-Acetyl-L-methionine. [4]

A typical workflow for using **N-Acetyl-L-methionine-D3** as an internal standard in a quantitative LC-MS experiment is outlined below.



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LC-MS Quantitative Analysis Workflow

Based on a comparative metabolism study of N-acetylated methionine derivatives, a general protocol can be outlined to investigate the metabolic fate of **N-Acetyl-L-methionine-D3**.^[5]

- Animal Model: Sprague-Dawley rats.
- Dosing:
 - Administer a defined dose of **N-Acetyl-L-methionine-D3** either orally (gavage) or via intraperitoneal injection.

- A control group receiving the vehicle should be included.
- Sample Collection:
 - Collect urine and feces at specified time intervals (e.g., 3, 24, and 168 hours post-dosing).
[5]
 - At the end of the experiment, euthanize the animals and excise relevant tissues (e.g., liver, kidney, muscle).
- Sample Analysis:
 - Analyze the collected samples (urine, feces, tissue homogenates) using LC-MS/MS to identify and quantify **N-Acetyl-L-methionine-D3** and its metabolites.
 - The presence of the deuterium label allows for the differentiation of the administered compound and its metabolites from the endogenous pool.

While a specific protocol for the deuterated form is not detailed in the provided results, a general method for the synthesis of N-acetyl-L-methionine involves the reaction of L-methionine with acetic anhydride in an aqueous alkaline solution.[9]

- Reaction Setup: Dissolve L-methionine in an aqueous alkali solution (e.g., sodium hydroxide).
- Acetylation: Add acetic anhydride to the solution while maintaining the temperature between 20°C and 60°C and the pH between 6.5 and 10.0.[9]
- Recovery: Acidify the reaction mixture and extract the N-acetyl-L-methionine using a suitable solvent like ethyl acetate.
- Purification: The product can be further purified by recrystallization from water.[9]

To synthesize the D3 variant, deuterated starting materials would be required in a similar synthetic scheme.

Biological and Research Significance

N-Acetyl-L-methionine has been investigated for various biological activities and applications:

- **Nutritional Supplement:** It is a bioavailable source of methionine and has been used in dietary supplements.[10]
- **Antioxidant Properties:** It has been reported to be a superior scavenger of reactive oxygen species (ROS).[11][12]
- **Cellular Studies:** Studies have shown that N-Acetyl-L-methionine can inhibit the growth and mitochondrial activity of certain cancer cell lines.[12]
- **Agricultural Applications:** It has been explored as a feed additive to improve lactation in dairy cows and enhance meat quality in cattle.[12]
- **Neurochemistry:** The presence of endogenous N-acetyl-methionine in the brain suggests a potential physiological role, and its metabolism is linked to aminoacylase 1, an enzyme associated with neurological disorders.[10]

In conclusion, **N-Acetyl-L-methionine-D3** is a critical tool for researchers studying the metabolism, pharmacokinetics, and biological roles of methionine and its acetylated derivatives. Its use as an internal standard and metabolic tracer enables precise and reliable quantitative studies in various biological systems.

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